

# molecular structure and weight of 4-(2-Aminophenyl)butyric Acid, Hydrochloride

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## Compound of Interest

Compound Name: 4-(2-Aminophenyl)butyric Acid,  
Hydrochloride

Cat. No.: B015704

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## A Technical Guide to 4-(2-Aminophenyl)butyric Acid, Hydrochloride

This guide provides a detailed overview of the molecular structure and weight of **4-(2-Aminophenyl)butyric Acid, Hydrochloride**, a compound of interest for researchers and professionals in drug development.

## Molecular Properties

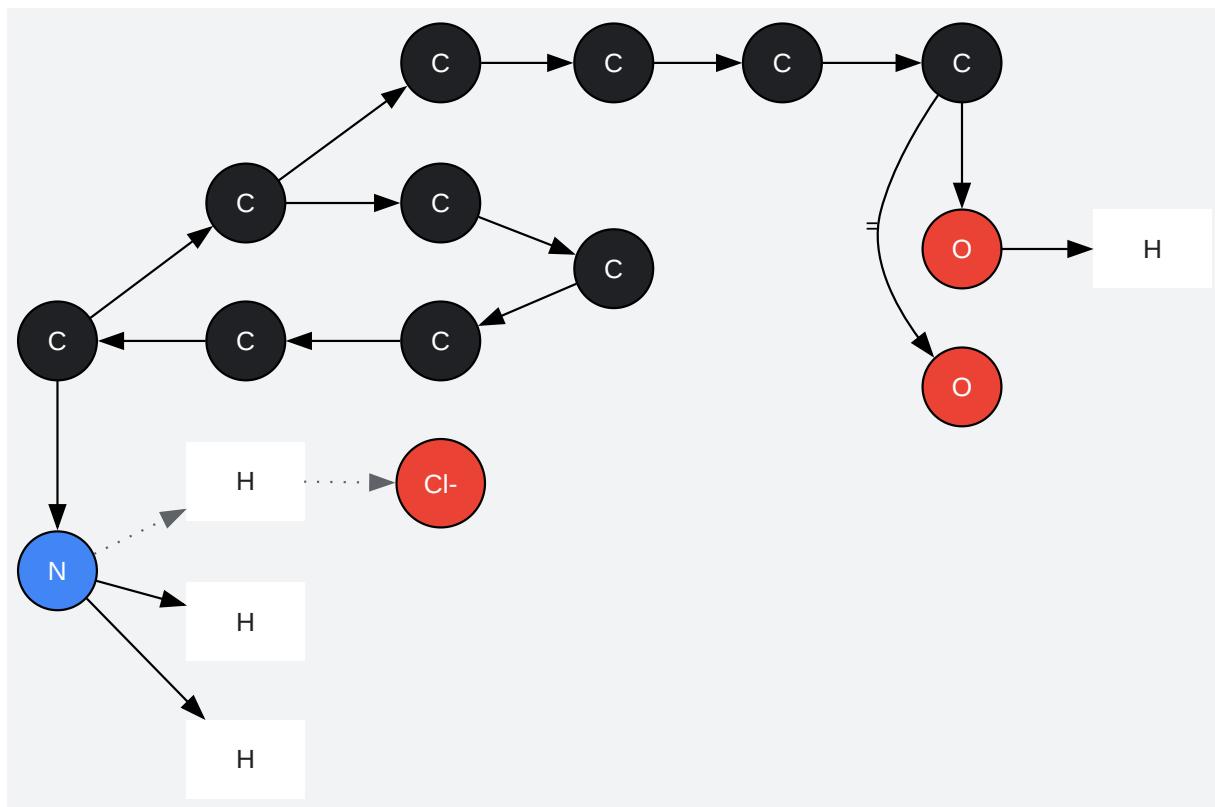
**4-(2-Aminophenyl)butyric Acid, Hydrochloride** is a synthetic compound with the chemical formula C10H14CINO2.<sup>[1][2][3][4]</sup> Its hydrochloride salt form enhances its solubility in water, making it suitable for various biological studies.<sup>[2]</sup> The IUPAC name for this compound is 4-(2-aminophenyl)butanoic acid;hydrochloride.<sup>[2]</sup>

## Quantitative Molecular Data

Property	Value	References
Molecular Formula	C10H14CINO2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	215.68 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Exact Mass	215.07100 u	<a href="#">[3]</a>
CAS Number	56182-28-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Molecular Structure

The molecular structure of **4-(2-Aminophenyl)butyric Acid, Hydrochloride** consists of a phenyl ring substituted with an amino group and a butyric acid chain. The hydrochloride salt is formed with the amino group.



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Caption: 2D structure of **4-(2-Aminophenyl)butyric Acid, Hydrochloride**.

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